

# Methyl 3-(2-oxoethyl)benzoate: A Versatile Starting Material for Heterocyclic Synthesis

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## Compound of Interest

Compound Name: Methyl 3-(2-oxoethyl)benzoate

Cat. No.: B169735

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This technical guide provides an in-depth overview of **methyl 3-(2-oxoethyl)benzoate**, a bifunctional organic compound with significant potential as a starting material in the synthesis of complex heterocyclic molecules, particularly those of medicinal interest. This document outlines the compound's properties, discusses its synthetic applications with a focus on the Pictet-Spengler reaction for the preparation of isoquinoline scaffolds, and provides illustrative experimental protocols.

## Compound Properties

**Methyl 3-(2-oxoethyl)benzoate** is a chemical entity featuring both an aldehyde and a methyl ester functionality attached to a benzene ring. This unique structural arrangement makes it a valuable building block in organic synthesis.

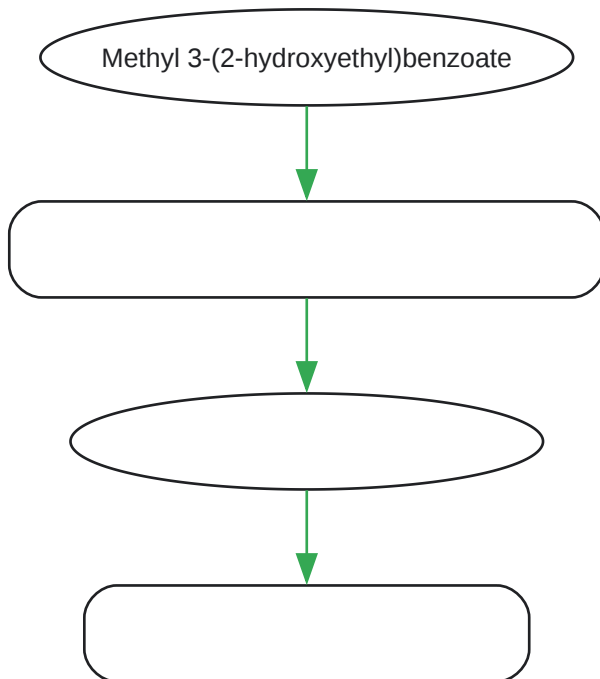
Property	Value	Source
CAS Number	124038-37-5	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	178.18 g/mol	<a href="#">[1]</a>
Synonyms	3-(2-Oxoethyl)benzoic acid methyl ester	<a href="#">[1]</a>
Purity (typical)	>95%	<a href="#">[1]</a>
Storage Temperature	2-8 °C	

## Synthesis of Methyl 3-(2-oxoethyl)benzoate

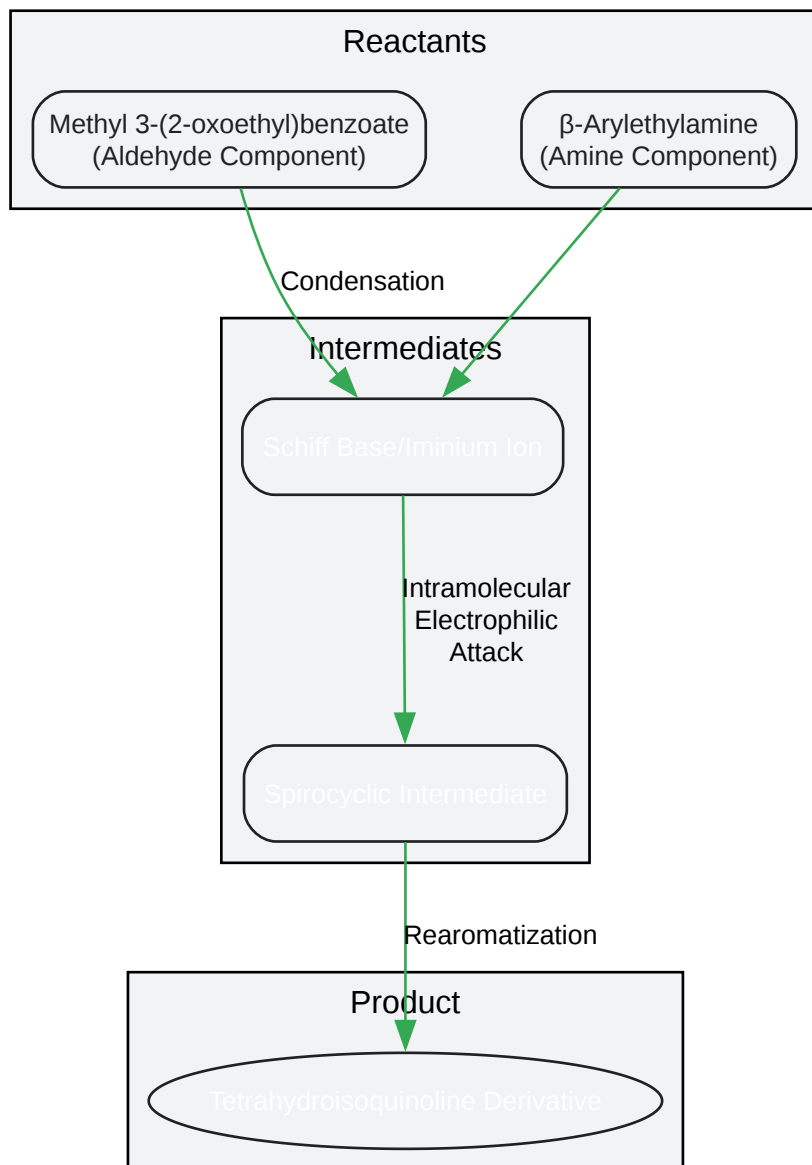
While specific literature detailing the synthesis of **methyl 3-(2-oxoethyl)benzoate** is not readily available, a plausible synthetic route can be inferred from standard organic chemistry transformations. A common approach would involve the oxidation of the corresponding alcohol, methyl 3-(2-hydroxyethyl)benzoate.

A generalized workflow for such a transformation is depicted below:

## General Synthetic Workflow for Methyl 3-(2-oxoethyl)benzoate



## Pictet-Spengler Reaction Signaling Pathway



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## References

- 1. methyl 3-(2-oxoethyl)benzoate, CasNo.124038-37-5 BOC Sciences United States [bocscichem.lookchem.com]
- 2. methyl 3-(2-oxoethyl)benzoate | 124038-37-5 [chemicalbook.com]
- To cite this document: BenchChem. [Methyl 3-(2-oxoethyl)benzoate: A Versatile Starting Material for Heterocyclic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b169735#methyl-3-2-oxoethyl-benzoate-starting-material-for-organic-synthesis]

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